

Essential Safety and Logistics for Handling IR-797 Chloride

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Compound of Interest

Compound Name: IR-797 chloride

Cat. No.: B15556525

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds like **IR-797 chloride**. This near-infrared cyanine dye, while valuable in imaging and photodynamic therapy, requires careful handling due to its potential hazards.^{[1][2]} This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Properties and Hazards of IR-797 Chloride

IR-797 chloride is a solid, methanol-soluble dye.^{[3][4]} While a complete, detailed Safety Data Sheet (SDS) is not readily available in public domains, existing information from suppliers indicates that it should be handled with care. The compound is cytotoxic and should be treated as a potential irritant.^[1]

Property	Value	Source
CAS Number	110992-55-7	[1] [3]
Molecular Formula	C ₃₁ H ₃₄ Cl ₂ N ₂	[1] [3]
Molecular Weight	505.52 g/mol	
Form	Solid	
Melting Point	116.7-128.0 °C	
Storage Temperature	-20°C	[1]

Known Hazards:

- May cause skin and eye irritation.
- May be harmful if inhaled or ingested.
- Photosensitive; protect from light.[\[5\]](#)
- Exhibits cytotoxic properties.[\[1\]](#)

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial when handling **IR-797 chloride** to minimize exposure. The following table summarizes the recommended PPE for various stages of handling.

Body Part	Required PPE	Specifications & Best Practices
Respiratory	Dust mask or respirator	A NIOSH-approved N95 dust mask is recommended for handling the solid powder to prevent inhalation.
Eyes & Face	Safety glasses with side shields or goggles	Eyeshields are a minimum requirement. For splash hazards, chemical splash goggles are recommended.
Hands	Chemical-resistant gloves	Nitrile gloves are a common choice for general laboratory use. However, for prolonged contact or when dissolving in solvents like methanol, it is crucial to consult a glove manufacturer's chemical resistance chart. [2] [6] [7] [8] [9] Always inspect gloves before use and replace them immediately if they become contaminated.
Body	Laboratory coat	A standard lab coat should be worn to protect against minor spills and contamination.

Operational Plan: From Receipt to Use

A clear, step-by-step operational plan ensures that **IR-797 chloride** is handled safely and consistently throughout its lifecycle in the laboratory.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.

- **Verification:** Confirm that the product name and CAS number on the label match the order.
- **Storage:** Store the container in a designated, well-ventilated, and cool (-20°C) area, away from direct light and incompatible materials.^[1] The storage location should be clearly labeled.

Handling and Preparation of Solutions

- **Designated Area:** All handling of solid **IR-797 chloride** should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation risk.
- **Weighing:** When weighing the solid powder, wear all recommended PPE, including a dust mask. Use a dedicated spatula and weighing paper.
- **Dissolving:** To prepare a solution, slowly add the weighed solid to the solvent (e.g., methanol) in a suitable container within the fume hood. Avoid splashing.
- **Labeling:** Clearly label all solutions with the chemical name, concentration, solvent, date of preparation, and appropriate hazard warnings.

Experimental Use

- **Controlled Environment:** Conduct all experiments involving **IR-797 chloride** in a well-ventilated area.
- **Spill Kit:** Ensure a chemical spill kit is readily accessible.
- **Avoid Aerosols:** Take precautions to avoid the generation of aerosols or dusts.

Disposal Plan

Proper disposal of **IR-797 chloride** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- **Solid Waste:** Unused or expired solid **IR-797 chloride** should be disposed of as hazardous chemical waste.

- **Liquid Waste:** Solutions of **IR-797 chloride** should be collected in a designated, labeled, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- **Contaminated Materials:** All materials that have come into contact with **IR-797 chloride**, such as gloves, weighing paper, and pipette tips, should be considered contaminated and disposed of in a designated solid hazardous waste container.

Disposal Procedure

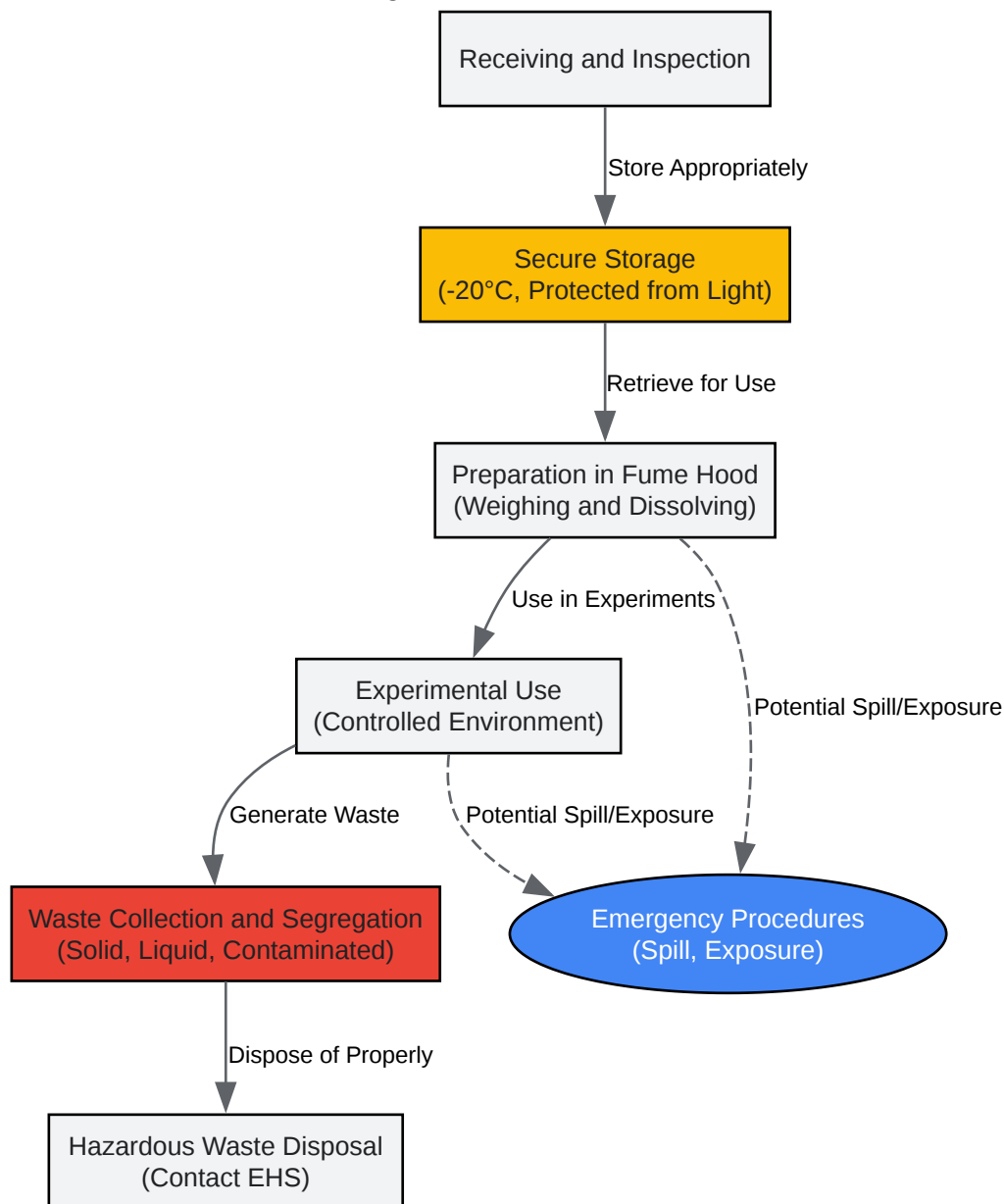
- **Collection:** Collect all waste in appropriately labeled, leak-proof containers.
- **Labeling:** Ensure all waste containers are clearly labeled with "Hazardous Waste," the chemical name (**IR-797 chloride**), and any other components of the waste.
- **Storage of Waste:** Store waste containers in a designated, secure area away from general laboratory traffic.
- **Arranging for Pickup:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and local regulations for hazardous waste disposal.^[4]

Emergency Procedures

Emergency Situation	Immediate Action
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. [10]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
Spill	For small spills, absorb the material with an inert absorbent material and place it in a sealed container for disposal. For larger spills, evacuate the area and contact your institution's EHS department.

Workflow for Safe Handling of IR-797 Chloride

Safe Handling Workflow for IR-797 Chloride



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Caption: Workflow for the safe handling of **IR-797 chloride** from receipt to disposal.

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